

"Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate" discovery and history

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Compound of Interest

Compound Name: *Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate*

Cat. No.: B016171

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Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate is a chemical compound belonging to the class of N-sulfonylated piperidine derivatives. While a specific historical record detailing the initial discovery of this exact molecule remains elusive in publicly accessible literature, its synthesis and properties can be inferred from established principles of organic chemistry and the documented synthesis of analogous compounds. This technical guide provides a comprehensive overview of its likely synthesis, physicochemical properties, and the necessary experimental protocols, based on available data for its precursors and related structures.

The piperidine ring is a prevalent scaffold in medicinal chemistry, and its derivatives have shown a wide range of biological activities. The addition of a phenylsulfonyl group to the piperidine nitrogen can significantly influence the molecule's polarity, solubility, and interaction with biological targets. This makes **ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate** a molecule of interest for further investigation and as a potential intermediate in the synthesis of more complex pharmaceutical agents.

Physicochemical Data

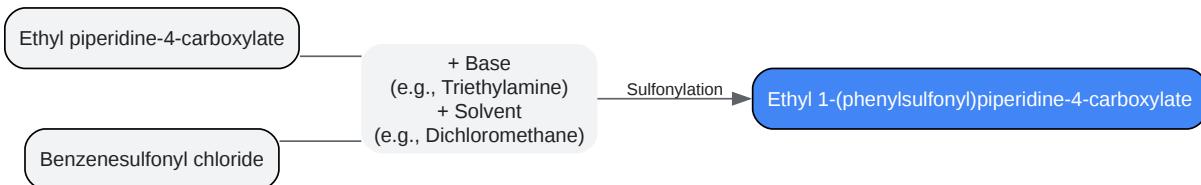
The quantitative data for the reactants involved in the plausible synthesis of **Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate** are summarized below. Predicted properties for the final product are also included.

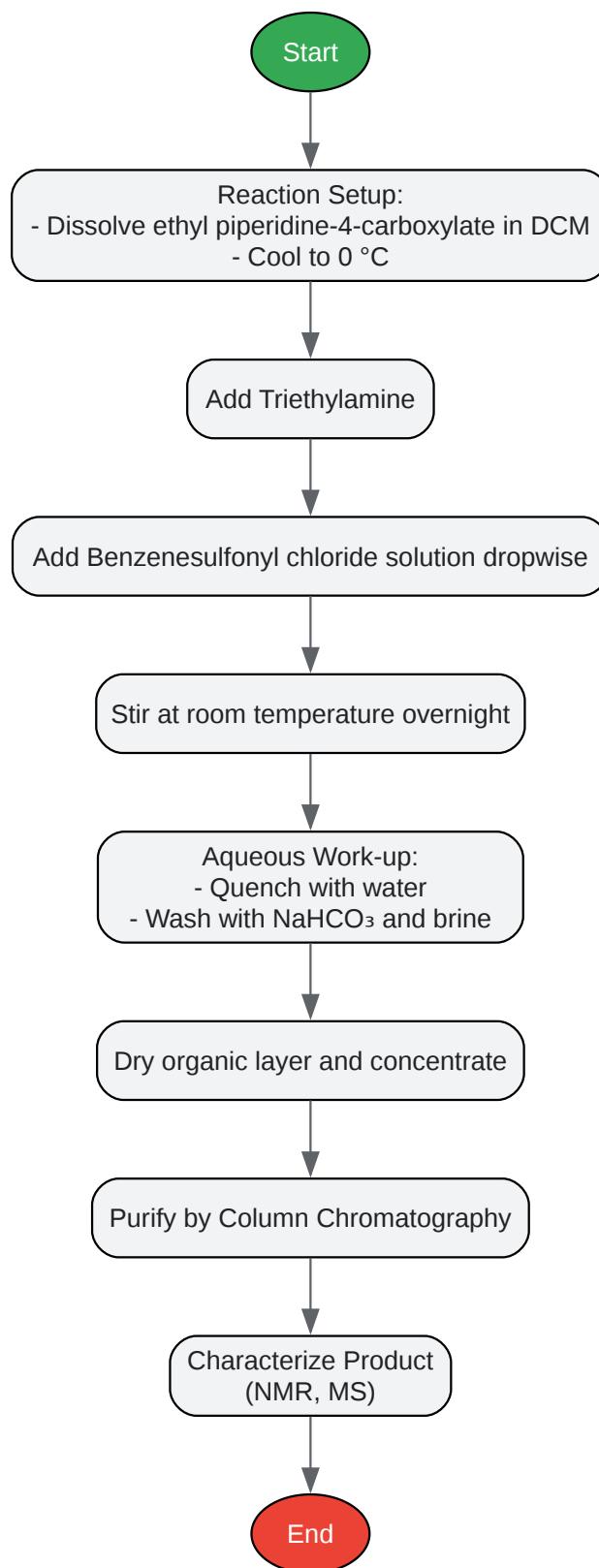
Table 1: Physicochemical Properties of Reactants and Product

Property	Ethyl piperidine-4-carboxylate	Benzenesulfonyl chloride	Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate (Predicted)
CAS Number	1126-09-6	98-09-9	Not available
Molecular Formula	C ₈ H ₁₅ NO ₂	C ₆ H ₅ ClO ₂ S	C ₁₄ H ₁₉ NO ₄ S
Molecular Weight (g/mol)	157.21	176.62	297.37
Appearance	Clear colorless to slightly brown liquid	Colorless to light yellow liquid	White to off-white solid
Boiling Point (°C)	204 (lit.)	251-252 (lit.)	> 250
Melting Point (°C)	Not available	13-15 (lit.)	Not available
Density (g/mL at 25°C)	1.02 (lit.)	1.384 (lit.)	~1.3
Refractive Index (n _{20/D})	1.459 (lit.)	1.551 (lit.)	~1.55
Solubility	Miscible with water	Insoluble in water, soluble in organic solvents	Soluble in organic solvents

Plausible Synthesis Pathway

The most probable synthetic route to **Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate** is the sulfonylation of ethyl piperidine-4-carboxylate with benzenesulfonyl chloride in the presence of a base. This reaction is analogous to the well-documented synthesis of N-sulfonylated amines.



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